

Operational Guide: Safe Disposal and Management of Azinphos-methyl-D6

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Compound of Interest

Compound Name: Azinphos-methyl-D6

Cat. No.: B1163086

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Executive Summary & Immediate Hazard Identification

Azinphos-methyl-D6 is a stable isotope-labeled derivative of the organophosphate insecticide Azinphos-methyl. It is primarily used as an internal standard in isotope dilution mass spectrometry (IDMS).

CRITICAL WARNING: While "D6" indicates a deuterium label, this compound is chemically and toxicologically identical to the non-labeled parent compound. It acts as a potent acetylcholinesterase (AChE) inhibitor. It is NOT radioactive, but it is acutely toxic and classified as P-Listed Waste (P040) by the US EPA.

Chemical Identity Table

Parameter	Detail
Compound Name	Azinphos-methyl-D6 (O,O-Dimethyl-d6 S-[(4-oxo-1,2,3-benzotriazin-3(4H)-yl)methyl]phosphorodithioate)
CAS Number	86-50-0 (Parent); Labeled CAS varies by supplier
RCRA Waste Code	P040 (Acutely Hazardous Waste)
Primary Hazard	Acute Toxicity (Oral, Dermal, Inhalation); AChE Inhibition
Radioactivity	None (Stable Isotope)
Physical State	Crystalline Solid or Solution in Acetonitrile/Methanol

Hazard Mechanism: The "Why" Behind the Protocol

To ensure compliance and safety, researchers must understand the biological mechanism necessitating these strict controls.

The Mechanism of Action (AChE Inhibition): **Azinphos-methyl-D6** functions by phosphorylating the serine hydroxyl group within the active site of the enzyme acetylcholinesterase. This prevents the breakdown of the neurotransmitter acetylcholine, leading to its accumulation at synaptic clefts.

- Result: Continuous stimulation of cholinergic receptors.
- Symptoms: Miosis (pinpoint pupils), bradycardia, muscle fasciculations, respiratory paralysis, and death.
- Implication for Disposal: Unlike standard organic solvents, this compound can be fatal via dermal absorption in milligram quantities. Double-gloving and specific waste segregation are non-negotiable.

Pre-Disposal Segregation & Logistics

A. The "Radioactive" Misconception

A common compliance error is disposing of deuterated standards in radioactive waste streams.

- Rule: **Azinphos-methyl-D6** contains stable deuterium ([1](#)). It emits no ionizing radiation.
- Action: Do NOT place in radioactive waste bins. Doing so triggers costly mixed-waste protocols. Dispose of as Chemical Hazardous Waste.

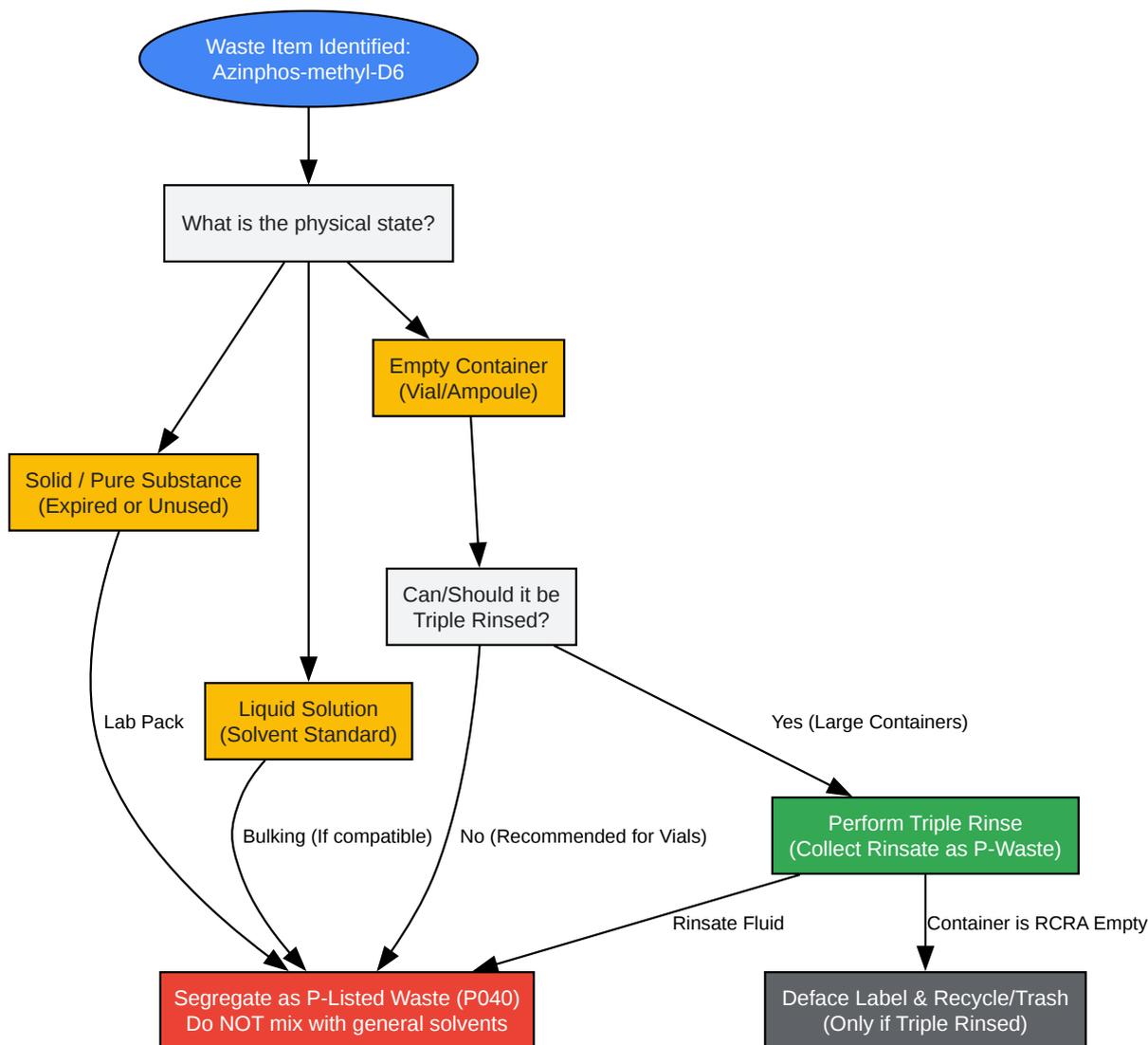
B. P-Listed Waste Requirements (RCRA P040)

Because Azinphos-methyl is on the EPA P-list, "empty" containers are subject to stricter regulations than standard chemicals.

- Standard Rule: A container is empty if <3% remains.[2](#)
- P-List Rule: A container is NOT considered empty unless it has been triple-rinsed with a solvent capable of removing the residue.[3](#)[4](#)
- Operational Reality: For small analytical vials (e.g., 1 mL or 10 mg), triple rinsing generates a large volume of P-listed solvent waste. It is often safer and more cost-effective to dispose of the entire vial and its cap as P-listed waste.

Disposal Workflow: Decision Logic

The following diagram outlines the decision-making process for disposing of **Azinphos-methyl-D6**, ensuring compliance with RCRA regulations.



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Figure 1: Decision logic for the segregation and disposal of P-listed **Azinphos-methyl-D6** waste streams.

Detailed Procedural Protocols

Protocol A: Disposal of Analytical Standards (Liquids/Solids)

Use this for expired stock solutions or unused solid material.

- PPE Requirement: Nitrile gloves (double-gloved), lab coat, safety glasses. Work inside a fume hood.
- Primary Containment: Keep the material in its original vial if possible. Ensure the cap is tight. [\[5\]](#)
- Secondary Containment: Place the vial into a clear, sealable plastic bag (Ziploc type).
- Labeling:
 - Affix a Hazardous Waste label. [\[3\]](#)
 - Must explicitly state: "**Azinphos-methyl-D6**."
 - Must include waste code: P040.
 - Mark hazards: "Toxic," "Acute Toxin." [\[6\]](#)
- Segregation: Place the bagged vial into the P-Listed / Acutely Toxic waste stream container.
 - Note: Do not pour small volumes of P-listed standards into general "Organic Solvent" carboys unless authorized by your facility's specific waste profile. Cross-contamination renders the entire carboy P-listed.

Protocol B: Handling "Empty" Vials (The Compliance Trap)

Use this for vials that appear empty after use. [\[7\]](#)

- Assessment: Does your facility have a triple-rinse station for acute toxins?
 - NO: Treat the empty vial exactly as the full vial (Protocol A). This is the preferred method for small (<20 mL) containers to minimize exposure and secondary waste generation.

- YES: Proceed to Step 2.
- Triple Rinse Procedure (Only if required):
 - Add solvent (e.g., Methanol) to the vial (10-20% volume).
 - Cap and shake/vortex vigorously for 30 seconds.
 - Decant the rinsate into the P-Listed Waste container.
 - Repeat 3 times.
- Final Disposal:
 - The rinsate is Hazardous Waste (P040).
 - The vial is now "RCRA Empty." Deface the label and dispose of as glass waste.

Protocol C: Spill Decontamination (Emergency)

For benchtop spills of standards.

- Evacuate & Isolate: If a significant amount (>100 mg) is spilled outside a hood, evacuate the area.
- Neutralization (Surface Decontamination):
 - Azinphos-methyl degrades rapidly in alkaline conditions (pH > 11).[8]
 - Cover the spill with an absorbent pad.
 - Soak the pad with a 10% Bleach (Sodium Hypochlorite) or 1M Sodium Hydroxide (NaOH) solution.
 - Caution: This reaction may generate heat.
 - Allow to sit for 30 minutes to facilitate hydrolysis.
- Cleanup:

- Collect all absorbent materials, gloves, and debris.
- Place in a heavy-duty hazardous waste bag.
- Label as P-Listed Spill Debris (P040).

Regulatory Reference Table

Agency	Code/Regulation	Requirement
EPA (RCRA)	40 CFR 261.33	Defines Azinphos-methyl as P040 (Acutely Hazardous).
EPA (RCRA)	40 CFR 261.7	Defines "Empty Container" rules.[4] P-listed containers must be triple-rinsed.[3][7]
DOT	UN 2811	Transport classification: Toxic solids, organic, n.o.s. (Azinphos-methyl).[3][5][6][9][10][11][12]
OSHA	PEL	0.2 mg/m ³ (Skin).[10] Strict inhalation/dermal limits.

References

- United States Environmental Protection Agency (EPA). "Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes." EPA.gov. [\[Link\]](#)
- Centers for Disease Control and Prevention (CDC) - NIOSH. "Azinphos-methyl: NIOSH Pocket Guide to Chemical Hazards." CDC.gov. [\[Link\]](#)
- Code of Federal Regulations (CFR). "40 CFR § 261.7 - Residues of hazardous waste in empty containers." [4] Ecf.gov. [\[Link\]](#)

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